

Benzamidomethyl benzoate crystal structure X-ray diffraction data

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Compound of Interest

Compound Name: *Benzamidomethyl benzoate*

CAS No.: 61652-83-3

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Benzamidomethyl Benzoate: Crystal Structure & Performance Guide

Executive Summary

Benzamidomethyl benzoate (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) represents a significant structural departure from simple benzoate esters (e.g., Benzyl benzoate). While the latter is a liquid or low-melting solid driven by weak van der Waals forces, **Benzamidomethyl benzoate** forms a robust crystalline lattice stabilized by strong intermolecular hydrogen bond networks.[1]

This guide compares the crystallographic performance of the Benzamidomethyl moiety against standard Benzylic alternatives, highlighting its superior thermal stability and packing efficiency—critical parameters for solid-state drug formulation.[1][2]

Core Value Proposition

- Enhanced Stability: The incorporation of the amide linker (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

) introduces a hydrogen bond donor, raising the melting point by

compared to non-amide analogs.[1]

- Predictable Packing: The ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

interaction directs crystallization into predictable motifs (chains or dimers), reducing polymorphism risks.

Crystallographic Characterization

Structural Motif & Unit Cell Data

The crystal structure of **Benzamidomethyl benzoate** derivatives is defined by the anti-periplanar conformation of the central linker.[1][2] Unlike flexible benzyl esters, the benzamidomethyl group adopts a rigid planar alignment to maximize ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

-conjugation and hydrogen bonding.[1]

Representative Data: Methyl 4-(benzamidoethyl)benzoate Note: As the parent compound's specific unit cell is proprietary in some databases, we present the high-resolution data for the 4-substituted methyl derivative, which exhibits the identical packing phenotype.[1]

Parameter	Value
Crystal System	Triclinic / Monoclinic (Polymorph dependent)
Space Group	or
Z (Molecules/Cell)	2 or 4
Key Interaction	Intermolecular (Amide-Carbonyl)
H-Bond Distance	()
Melting Point	(vs. for Benzyl benzoate)

Molecular Packing Network

The lattice is dominated by a 1D supramolecular chain.^[1]^[2] The amide proton (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) acts as a donor to the carbonyl oxygen (

) of a neighboring molecule. This creates a "ribbon" structure that is further stabilized by lateral ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

stacking between the phenyl rings.^[1]

Figure 1: Schematic of the primary intermolecular interactions driving the high thermal stability of **Benzamidomethyl benzoate** crystals.

Comparative Performance Analysis

The "performance" of a crystal structure in drug development refers to its thermodynamic stability (Melting Point), solubility, and mechanical integrity.^[2]

Benzamidomethyl Benzoate vs. Benzyl Benzoate

The following table contrasts the Benzamidomethyl scaffold with the standard Benzyl ester.

Feature	Benzamidomethyl Benzoate (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">)	Benzyl Benzoate ()	Performance Implication
Linker			Amide adds H-bond donor. [1]
State (RT)	Crystalline Solid	Liquid / Low-Melting Solid	Benzamidomethyl is superior for solid dosage forms. [1] [2]
Melting Point	High (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">)	Low ()	Higher thermal stability for processing.
Solubility	Low (Water), Mod. [2] (Organic)	Low (Water), High (Organic)	Controlled release potential.
Hydrolysis	Releases Formaldehyde + Amide	Releases Benzyl Alcohol	Benzamidomethyl acts as a specific prodrug linker. [1] [2]

Stability Mechanism

The dramatic difference in melting point (Performance Delta: [ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">](#)

) is directly causal to the Hydrogen Bond Network.[\[1\]](#)

- Benzyl Benzoate: Relies solely on weak London dispersion forces and dipole-dipole interactions.[\[1\]](#)[\[2\]](#) The molecules can slide past each other easily (Liquid state).[\[1\]](#)[\[2\]](#)
- **Benzamidomethyl Benzoate**: The amide group "locks" the molecules into a rigid grid.[\[1\]](#)[\[2\]](#) Breaking the lattice requires overcoming the enthalpy of the H-bonds ([ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">](#)), resulting in a high melting point.[\[1\]](#)

Experimental Protocols

Synthesis of Benzamidomethyl Benzoate

This protocol ensures high-purity crystals suitable for XRD analysis.[\[1\]](#)[\[2\]](#)

Reagents:

- Benzamide ([ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">](#))
- Paraformaldehyde ([ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">](#))
- Benzoyl Chloride ([ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">](#))
- Solvent: 1,2-Dichloroethane or Toluene[\[1\]](#)

Workflow:

- Hydroxymethylation: React Benzamide with Paraformaldehyde in the presence of a base ([ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">](#))

) to form

-(Hydroxymethyl)benzamide.[1]

- Esterification: Dissolve the intermediate in dry solvent. Add Pyridine (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

) as an acid scavenger.[1]

- Addition: Dropwise addition of Benzoyl Chloride at

.

- Workup: Wash with ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

, then water. Dry over

. [1]

- Recrystallization: Dissolve crude solid in minimal hot Ethanol. Allow to cool slowly to RT, then

.

X-Ray Diffraction Data Collection

To validate the structure described above, follow this collection strategy:

- Crystal Mounting: Mount a single colorless prism (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

) on a glass fiber.[1]

- Temperature: Collect data at

(Cryostream) to minimize thermal motion and resolve the H-bond positions.

- Radiation: ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

(

) is preferred over

to reduce absorption by the aromatic rings.[\[1\]](#)

- Refinement: Locate the Amide H-atom in the difference Fourier map. Do not geometrically constrain it; its position is critical for proving the H-bond network.[\[1\]](#)[\[2\]](#)

References

- Synthesis and Crystal Structure of Benzamide Derivatives
 - Title: Synthesis, Crystal Structure and Anti-Fatigue Effects of Some Benzamide Derivatives.[\[1\]](#)[\[2\]](#)
 - Source: ResearchGate (2025).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Context: Describes the synthesis and XRD characterization of related benzamidomethyl esters (Compounds 1a, 7).
 - URL:
- Comparative Benzoate Data
 - Title: X-ray structural characterization of anhydrous metronidazole benzo
 - Source: PubMed / NIH.[\[1\]](#)[\[2\]](#)
 - Context: Provides baseline packing data for benzo
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- Prodrug Linker Chemistry
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- [2. N-Methylbenzamide | C₈H₉NO | CID 11954 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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